

# An In-depth Technical Guide to the Nucleosynthesis of Barium-138 in Stars

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## Compound of Interest

Compound Name: **Barium-138**

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## Executive Summary

**Barium-138**, the most abundant isotope of barium, owes its existence primarily to complex nuclear processes occurring deep within stars. Its synthesis is a focal point for understanding the slow neutron capture process (s-process) and, to a lesser extent, the rapid neutron capture process (r-process). This guide provides a comprehensive overview of the current understanding of **Barium-138** nucleosynthesis, presenting key quantitative data, detailing experimental methodologies for its study, and visualizing the fundamental pathways involved. The primary stellar sites for the production of **Barium-138** are Asymptotic Giant Branch (AGB) stars, where the s-process flourishes in conditions of relatively low neutron density and high temperatures. Analysis of presolar grains from meteorites provides invaluable constraints on stellar models of nucleosynthesis, offering a direct window into the composition of stellar outflows.

## Core Concepts in Barium-138 Nucleosynthesis

The formation of elements heavier than iron is dominated by neutron capture processes. For **Barium-138**, two such processes are relevant: the s-process and the r-process.

## The Slow Neutron Capture Process (s-process)

The s-process is characterized by neutron captures that are slow relative to the timescale of beta decay. This process occurs in stars with evolved interiors, primarily AGB stars.[1][2] In these stellar environments, a seed nucleus, typically iron, sequentially captures neutrons. If the resulting isotope is stable, it awaits the next neutron capture. If it is unstable, it will likely undergo beta decay before another neutron is captured, thus increasing the atomic number and moving up the chart of nuclides.[3] **Barium-138** is a neutron magic nucleus (N=82), which means it has a complete neutron shell. This nuclear property results in a very small neutron capture cross-section, causing it to accumulate during the s-process and leading to its high abundance.[2]

The primary neutron sources for the s-process in AGB stars are the reactions:

- $^{13}\text{C}(\alpha, \text{n})^{16}\text{O}$
- $^{22}\text{Ne}(\alpha, \text{n})^{25}\text{Mg}$

## The Rapid Neutron Capture Process (r-process)

In contrast to the s-process, the r-process involves a rapid succession of neutron captures, occurring on a timescale much shorter than beta decay.[4] This requires an environment with extremely high neutron densities, such as those believed to exist in supernovae or neutron star mergers.[4] The r-process is responsible for the synthesis of the most neutron-rich isotopes. While the s-process is the dominant contributor to the solar abundance of **Barium-138**, the r-process also plays a role in its formation.

## Quantitative Data

The following tables summarize key quantitative data relevant to the nucleosynthesis of **Barium-138**.

Table 1: Isotopic Abundances of Barium in the Solar System

Isotope	Natural Abundance (atom %)
$^{130}\text{Ba}$	0.11
$^{132}\text{Ba}$	0.10
$^{134}\text{Ba}$	2.42
$^{135}\text{Ba}$	6.59
$^{136}\text{Ba}$	7.85
$^{137}\text{Ba}$	11.23
$^{138}\text{Ba}$	71.70[5]

Table 2: s-process and r-process Contributions to Solar Barium Isotopes

Isotope	s-process Contribution (%)	r-process Contribution (%)
$^{134}\text{Ba}$	~100	0
$^{135}\text{Ba}$	~49	~51
$^{136}\text{Ba}$	~100	0
$^{137}\text{Ba}$	~16	~84
$^{138}\text{Ba}$	~81	~19

(Data synthesized from  
multiple sources indicating the  
general consensus)

Table 3: Maxwellian-Averaged Neutron Capture Cross Sections (MACS) for Barium Isotopes at a Thermal Energy of  $kT = 30$  keV

Target Isotope	MACS (mb)
$^{134}\text{Ba}$	$32.1 \pm 1.6$
$^{135}\text{Ba}$	$81.3 \pm 4.1$
$^{136}\text{Ba}$	$9.8 \pm 0.5$
$^{137}\text{Ba}$	$20.4 \pm 1.0$
(Data from compilations of experimental measurements)[6][7][8][9]	

Table 4: Stellar Conditions for the s-process in Asymptotic Giant Branch (AGB) Stars

Parameter	Value
Temperature (T)	$1 - 3 \times 10^8 \text{ K}$ (approx. 8 - 25 keV)[10][11]
Neutron Density ( $n_n$ )	$10^7 - 10^{11} \text{ cm}^{-3}$ [10][11]

Table 5: Barium Isotopic Ratios in Presolar SiC Grains from the Murchison Meteorite (representative values)

Isotopic Ratio	Measured Ratio (relative to solar)
$^{134}\text{Ba}/^{136}\text{Ba}$	Varies, often different from solar
$^{135}\text{Ba}/^{136}\text{Ba}$	Depleted relative to solar
$^{137}\text{Ba}/^{136}\text{Ba}$	Depleted relative to solar
$^{138}\text{Ba}/^{136}\text{Ba}$	Enriched relative to solar
(Data derived from studies of presolar grains, showing signatures of the s-process)[12][13]	

## Experimental Protocols

The following sections detail the methodologies for key experiments cited in the study of **Barium-138** nucleosynthesis.

## Protocol 1: Measurement of Neutron Capture Cross Sections using the Time-of-Flight (TOF) Technique at a Van de Graaff Accelerator with the Karlsruhe $4\pi$ BaF<sub>2</sub> Detector

Objective: To precisely measure the neutron capture cross-sections of barium isotopes as a function of neutron energy.

Methodology:

- Neutron Production:
  - A pulsed proton beam is generated by a Van de Graaff accelerator.[14]
  - This proton beam bombards a lithium (<sup>7</sup>Li) target, producing neutrons via the <sup>7</sup>Li(p,n)<sup>7</sup>Be reaction.[14]
  - The energy of the neutrons is dependent on the energy of the incident protons.
- Experimental Setup:
  - The isotopically enriched barium sample is placed at a known distance from the neutron source.
  - The Karlsruhe  $4\pi$  Barium Fluoride (BaF<sub>2</sub>) detector surrounds the sample. This detector consists of 42 BaF<sub>2</sub> crystals arranged in a spherical shell, providing nearly 100% detection efficiency for gamma-rays.[15]
  - The detector's high segmentation allows for the detection of individual gamma-rays in a cascade.
- Time-of-Flight (TOF) Measurement:

- The time difference between the proton pulse (and thus the creation of neutrons) and the detection of gamma-rays from a neutron capture event in the barium sample is measured. [\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
- This time difference, along with the known flight path distance, allows for the determination of the neutron's velocity and, consequently, its energy.[\[16\]](#)
- Data Acquisition and Analysis:
  - The energy of the detected gamma-rays is recorded, allowing for the identification of capture events.
  - The number of capture events at each neutron energy is counted.
  - The neutron flux is monitored using a separate detector.
  - The neutron capture cross-section is then calculated as a function of neutron energy by normalizing the number of capture events to the neutron flux and the number of atoms in the sample.

## **Protocol 2: Isotopic Analysis of Barium in Presolar SiC Grains using Sensitive High Resolution Ion Microprobe —Reverse Geometry (SHRIMP-RG)**

Objective: To determine the isotopic composition of barium in individual presolar silicon carbide (SiC) grains extracted from meteorites.

Methodology:

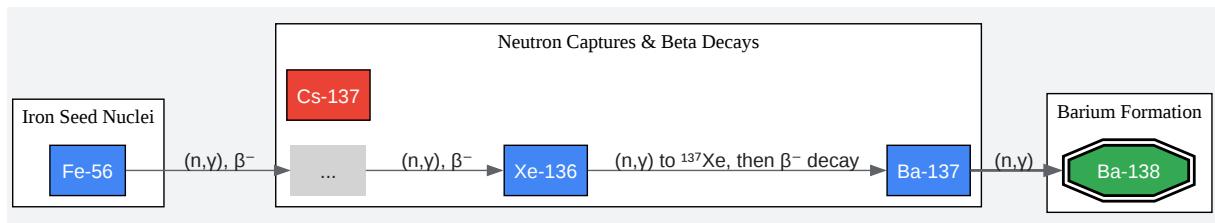
- Sample Preparation:
  - Presolar SiC grains are chemically separated from the bulk meteorite matrix using acid dissolution.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)
  - Individual grains are then mounted on a sample holder, typically in a high-purity gold or indium substrate.

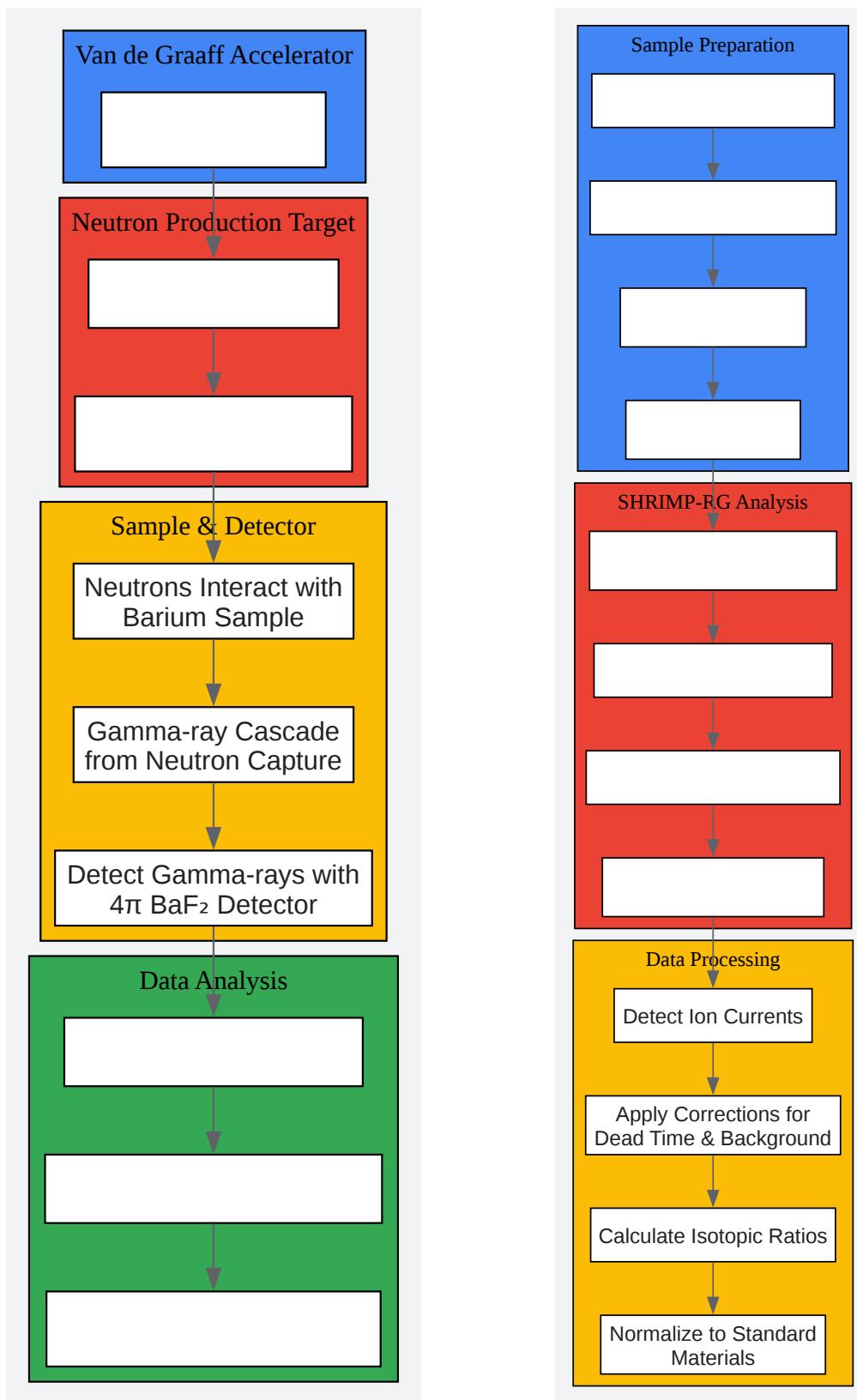
- Instrumentation: SHRIMP-RG:
  - The SHRIMP-RG is a large-radius, double-focusing secondary ion mass spectrometer.[\[27\]](#) [\[28\]](#)
  - It is designed for high mass resolution and high sensitivity, which is crucial for analyzing small grains and resolving isobaric interferences.
- Sputtering and Ionization:
  - A focused primary ion beam (e.g., O<sup>-</sup> or Cs<sup>+</sup>) is rastered over the surface of the SiC grain. [\[29\]](#)
  - This sputters material from the grain, a fraction of which is ionized, creating secondary ions.
- Mass Analysis:
  - The secondary ions are accelerated into the mass spectrometer.
  - The reverse geometry of the SHRIMP-RG, with an electrostatic analyzer preceding the magnetic sector, allows for energy filtering to reduce molecular interferences.
  - The magnetic sector separates the ions based on their mass-to-charge ratio.
- Detection and Data Analysis:
  - The ion beams of the different barium isotopes are measured sequentially by an electron multiplier detector.
  - The raw count rates for each isotope are corrected for detector dead time and background noise.
  - The isotopic ratios are calculated and are often expressed in delta notation ( $\delta$ ), which represents the parts per thousand deviation from a standard terrestrial isotopic composition.

- Corrections for instrumental mass fractionation are made by analyzing a standard material with a known isotopic composition.[30][31]

## Visualizations

The following diagrams illustrate key processes and workflows related to the nucleosynthesis of **Barium-138**.



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